

4-nitrophthalamide storage conditions stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

Get Quote

Chemical Profile & Storage Specifications

The table below summarizes the core stability and storage data for 4-Nitrophthalamide (CAS 13138-53-9) from supplier documentation and scientific literature [1] [2] [3].

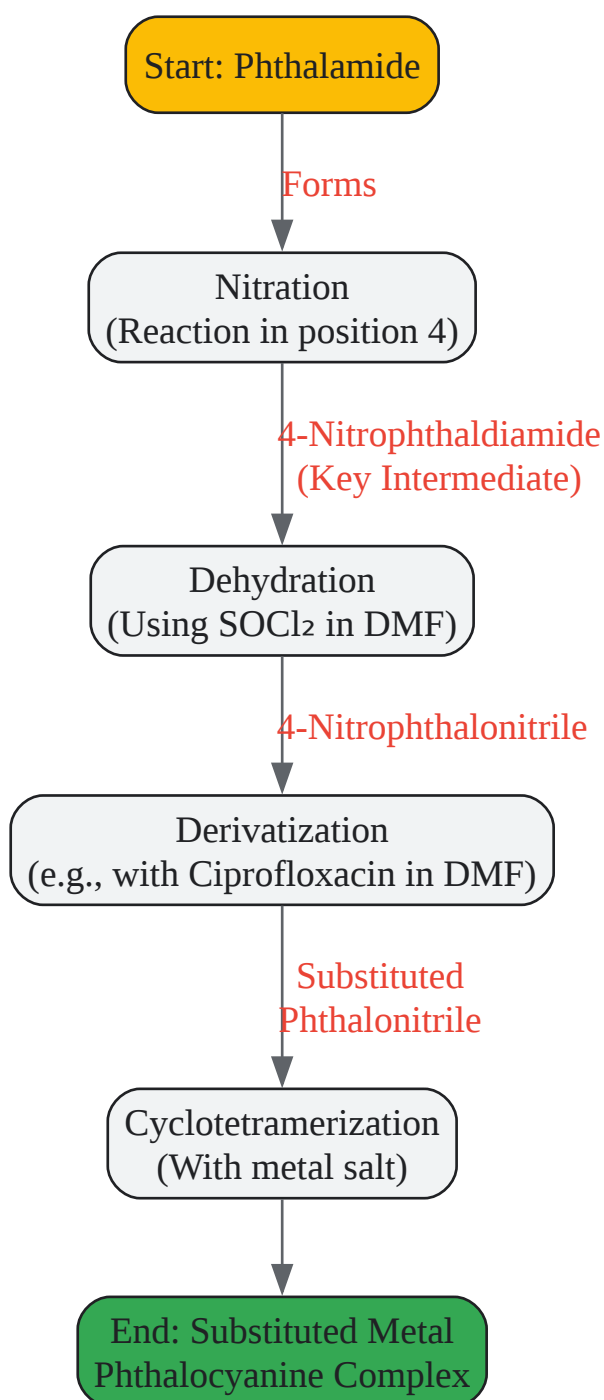
Property	Specification / Value	Source / Notes
CAS Number	13138-53-9	Multiple Sources
Molecular Formula	C ₈ H ₇ N ₃ O ₄	Multiple Sources
Molecular Weight	209.16 g/mol	Multiple Sources
Appearance	White to off-white powder; sometimes light yellow	[1] [4]

| **Melting Point** | 195 °C (with decomposition) [1] [2] [4] 223 °C [3] | The value of 223°C is from a 2024 research article. This discrepancy suggests the thermal stability may be sensitive to the sample's purity or the experimental conditions used [3]. | | **Storage Conditions** | **Room temperature** | Specific humidity controls are not mentioned. The instruction is to "avoid high temperature and direct sunlight and keep it sealed" [1]. | | **Sensitivity** | High temperature, direct sunlight | [1] |

Experimental Context and Workflow

Understanding the role of 4-Nitrophthalamide in research can help contextualize its handling. A primary application is as a key precursor in the multi-step synthesis of metal phthalocyanine complexes, which are compounds with applications in materials science and medicine [3] [5].

The following diagram outlines the general synthetic pathway described in a 2024 research study:



[Click to download full resolution via product page](#)

Key Experimental Details from the Workflow:

- **Solubility:** The compounds in this synthesis pathway, including the intermediates, were confirmed to be soluble in common laboratory solvents like **acetone, methanol, and DMF** [3].
- **Characterization:** The structure of synthesized compounds was confirmed using standard techniques including **NMR, FT-IR, and UV-Vis spectroscopy** [3].
- **Thermal Stability of Final Product:** The resulting nickel phthalocyanine complex was found to be highly stable, beginning to degrade only at **309 °C**, as determined by Thermogravimetric Analysis (TGA) [3].

FAQs and Troubleshooting Guidance

The search results do not contain ready-made FAQs for common experimental problems. The following guidance is based on general lab practices and the data available.

- **Q: What is the correct way to store 4-Nitrophthalamide?**
 - **A:** Store the chemical in a **sealed container at room temperature**. The most critical factors are to protect it from high temperatures and to keep it away from direct sunlight, as per supplier recommendations [1].
- **Q: Why is there a discrepancy in the reported melting point?**
 - **A:** The differing values (195°C vs. 223°C) likely indicate that the decomposition temperature can vary. This can be influenced by the **purity of the commercial product** [4] or the **heating rate and specific instrumentation** used in different laboratories [3]. It is advisable to treat the melting point as a range and observe the material's behavior upon heating carefully.
- **Q: The compound has turned yellow. Is it still usable?**
 - **A:** Some suppliers note that the appearance can be "Off-white to light yellow" [4]. A light yellow color may not necessarily indicate degradation, especially if the material has been stored properly. However, a darkening of color or formation of clumps could suggest exposure to undesired conditions like heat or light. If the product's performance is critical, obtaining a new sample is recommended.

Recommendations for Researchers

- **Prioritize Sealed Storage:** Always ensure the container is tightly sealed after use to protect the compound from moisture and air, even if not explicitly stated in the available data.
- **Verify Purity:** For sensitive syntheses, confirm the purity of your starting material through analytical methods, as this can significantly impact reaction yields and the properties of your final product.
- **Consult Full SDS:** For comprehensive safety information, including personal protective equipment (PPE) and first-aid measures, obtain and consult the latest Safety Data Sheet (SDS) from your chemical supplier.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. -Nitrophthaldiamide CAS 13138-53-9 - GETCHEM [getchem.com]
2. - 4 (Cas 13138-53-9) | Trusted Global Nitrophthalamide ... Chemical [parchem.com]
3. Synthesis and Characterization of Metal Phthalocyanine Complex... [ejtas.com]
4. -Nitrophthaldiamide | 13138-53-9 [chemicalbook.com]
5. - 4 | CAS 13138-53-9 | SCBT - Santa Cruz... Nitrophthalamide [scbt.com]

To cite this document: Smolecule. [4-nitrophthalamide storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6585608#4-nitrophthalamide-storage-conditions-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com